

An In-depth Technical Guide to 1,6,7-Trimethylnaphthalene

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Compound of Interest

Compound Name: 1,6,7-Trimethylnaphthalene

Cat. No.: B047812

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This technical guide provides a comprehensive overview of the chemical properties, synonyms, and toxicological information available for **1,6,7-Trimethylnaphthalene**. Due to the limited specific research on the biological activities and signaling pathways of this particular compound, this guide also includes information on the general metabolic and toxicological pathways of polycyclic aromatic hydrocarbons (PAHs) and related methylnaphthalenes to provide a relevant context for researchers, scientists, and drug development professionals.

Chemical Identity and Synonyms

1,6,7-Trimethylnaphthalene is a polycyclic aromatic hydrocarbon. A comprehensive list of its synonyms and chemical identifiers is provided below to facilitate cross-referencing in research and literature.

Table 1: Synonyms and Identifiers for **1,6,7-Trimethylnaphthalene**

Category	Identifier
Systematic Name	1,6,7-Trimethylnaphthalene
Common Synonym	2,3,5-Trimethylnaphthalene[1][2][3]
CAS Number	2245-38-7[1][2][3]
PubChem CID	16732[4]
HMDB ID	HMDB0059701
ChEBI ID	89809
EINECS Number	218-833-5
UNII	4WC055TBJ9
InChI	InChI=1S/C13H14/c1-9-5-4-6-12-7-10(2)11(3)8-13(9)12/h4-8H,1-3H3
InChIKey	JBXULKRNHAQMAS-UHFFFAOYSA-N
SMILES	<chem>CC1=CC2=C(C=C1)C=C(C=C2C)C</chem>
Other Names	Naphthalene, 1,6,7-trimethyl-

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1,6,7-Trimethylnaphthalene**. This data is essential for understanding its behavior in experimental and environmental settings.

Table 2: Physicochemical Properties of **1,6,7-Trimethylnaphthalene**

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₄	[1][2][3]
Molecular Weight	170.25 g/mol	[1][2][3]
Physical State	Solid	
Melting Point	28 °C	
Boiling Point	285 °C	
Water Solubility	Insoluble	
LogP (Octanol-Water Partition Coefficient)	4.8	

Toxicological Profile

Direct toxicological studies on **1,6,7-trimethylnaphthalene** are scarce. However, information on its hazard classification and the toxicity of related methylnaphthalenes provides valuable insights into its potential health effects.

Hazard Classification:

- Oral Toxicity: Harmful if swallowed.
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.

General Toxicity of Methylnaphthalenes:

Studies on methylnaphthalenes, such as 1-methylnaphthalene and 2-methylnaphthalene, indicate that the lung is a primary target organ for toxicity.[5] The toxicity is species-specific, with mice showing greater susceptibility than rats.[5] The metabolism of these compounds, particularly through cytochrome P450 enzymes, plays a crucial role in their toxic effects.[5]

Metabolism and Potential Signaling Pathways

Specific signaling pathways for **1,6,7-trimethylnaphthalene** have not been elucidated. However, as a polycyclic aromatic hydrocarbon (PAH), its metabolism and toxicological

mechanisms are expected to follow the general pathways established for this class of compounds.

General Metabolic Pathway of Polycyclic Aromatic Hydrocarbons

PAHs are metabolized by a series of enzymes, primarily to increase their water solubility and facilitate excretion. This process, however, can also lead to the formation of reactive metabolites that can cause cellular damage.

The metabolism of PAHs generally involves two phases:

- Phase I Metabolism: Primarily mediated by cytochrome P450 (CYP) monooxygenases (e.g., CYP1A1, CYP1A2, CYP1B1), which introduce oxygen into the PAH structure to form epoxides, phenols, and dihydrodiols.^{[6][7]}
- Phase II Metabolism: The metabolites from Phase I are conjugated with endogenous molecules such as glutathione (by glutathione S-transferases), glucuronic acid (by UDP-glucuronosyltransferases), or sulfate (by sulfotransferases) to form water-soluble compounds that can be readily excreted.



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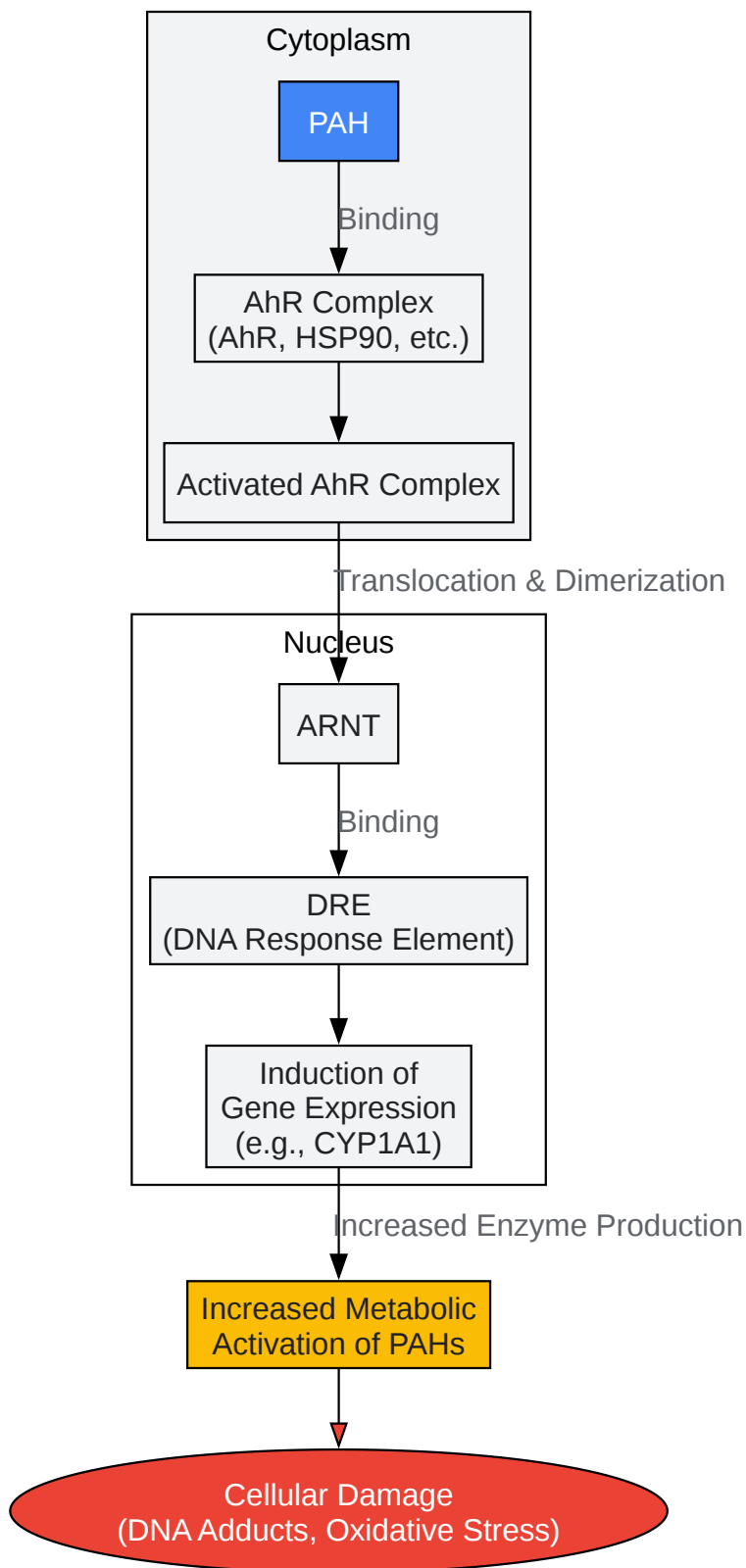
General metabolic pathway of Polycyclic Aromatic Hydrocarbons (PAHs).

Potential Signaling Pathways in Toxicity

The toxic effects of PAHs are often mediated by their reactive metabolites, which can interact with cellular macromolecules. A key signaling pathway implicated in the toxicity of many PAHs is the aryl hydrocarbon receptor (AhR) pathway.

- Aryl Hydrocarbon Receptor (AhR) Signaling: PAHs can bind to and activate the AhR, a ligand-activated transcription factor.^[2] This activation leads to the translocation of the AhR complex to the nucleus, where it induces the expression of genes involved in xenobiotic

metabolism, including CYP1A1 and CYP1B1.[6][7] This induction can lead to an increased production of reactive metabolites, thereby amplifying the toxic effects.



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Aryl Hydrocarbon Receptor (AhR) signaling pathway activated by PAHs.

Experimental Protocols

Detailed experimental protocols for **1,6,7-trimethylnaphthalene** are not readily available in the literature. However, standard methods for the analysis of PAHs in biological and environmental samples are applicable.

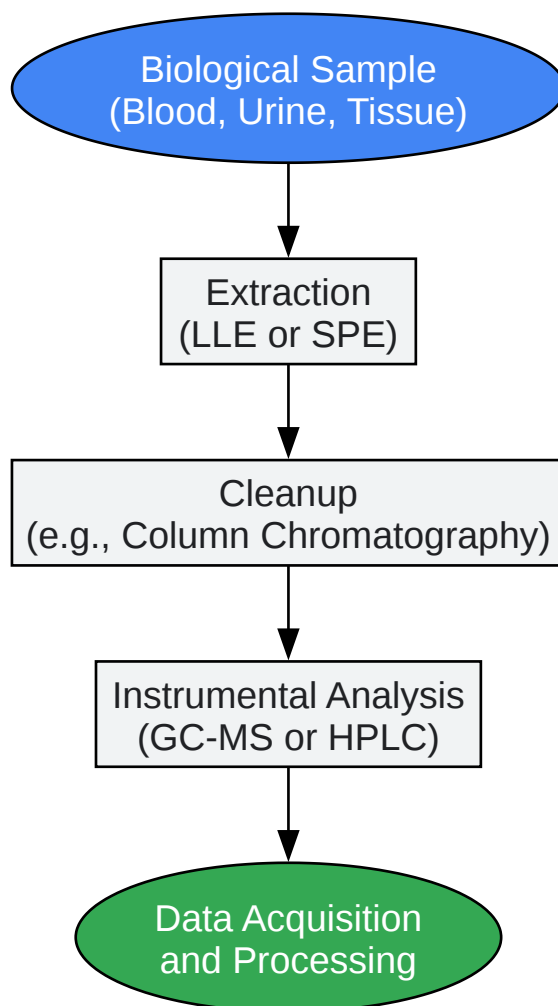
General Protocol for PAH Analysis in Biological Samples

The determination of PAHs and their metabolites in biological matrices such as blood, urine, or tissue typically involves sample extraction, cleanup, and instrumental analysis.

Experimental Workflow:

- **Sample Collection and Storage:** Biological samples should be collected in appropriate containers and stored at low temperatures (e.g., -80 °C) to prevent degradation of the analytes.
- **Extraction:**
 - **Liquid-Liquid Extraction (LLE):** Samples are mixed with an organic solvent (e.g., hexane, dichloromethane) to extract the PAHs.
 - **Solid-Phase Extraction (SPE):** The sample is passed through a solid sorbent cartridge that retains the PAHs, which are then eluted with a suitable solvent.
- **Cleanup:** The extract is often subjected to a cleanup step, such as column chromatography (e.g., using silica gel or alumina), to remove interfering substances.
- **Analysis:** The final extract is analyzed using chromatographic techniques coupled with sensitive detectors.
 - **Gas Chromatography-Mass Spectrometry (GC-MS):** Provides high separation efficiency and definitive identification of the compounds.

- High-Performance Liquid Chromatography (HPLC) with Fluorescence or UV Detection: HPLC is suitable for the analysis of larger PAHs, and fluorescence detection offers high sensitivity and selectivity.[8]



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General workflow for the analysis of PAHs in biological samples.

Conclusion

1,6,7-Trimethylnaphthalene is a polycyclic aromatic hydrocarbon with limited specific research into its biological effects. The information presented in this guide, based on its chemical properties and the known toxicology of related compounds, suggests that it should be handled with care due to its potential for oral toxicity and environmental persistence. Researchers studying this compound should consider the general metabolic and toxicological

pathways of PAHs, particularly the role of cytochrome P450 enzymes and the aryl hydrocarbon receptor, as a starting point for investigating its specific mechanisms of action. Standard analytical methods for PAH determination are applicable for its quantification in various matrices. Further research is needed to fully characterize the biological activity and signaling pathways of **1,6,7-trimethylnaphthalene**.

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References

- 1. Polycyclic aromatic hydrocarbon - Wikipedia [en.wikipedia.org]
- 2. Polycyclic aromatic hydrocarbons (PAHs) present in ambient urban dust drive proinflammatory T cell and dendritic cell responses via the aryl hydrocarbon receptor (AHR) in vitro | PLOS One [journals.plos.org]
- 3. scbt.com [scbt.com]
- 4. 1,6,7-Trimethylnaphthalene | C₁₃H₁₄ | CID 16732 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Toxicity and metabolism of methylnaphthalenes: Comparison with naphthalene and 1-nitronaphthalene - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Polycyclic Aromatic Hydrocarbons: From Metabolism to Lung Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. ovid.com [ovid.com]
- 8. Rapid analysis of naphthalene and its metabolites in biological systems: determination by high-performance liquid chromatography/fluorescence detection and by plasma desorption/chemical ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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